

# SGC2085 Hydrochloride: Application Notes and Protocols for Animal Studies

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## Compound of Interest

Compound Name: SGC2085 hydrochloride

Cat. No.: B593814

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These application notes provide detailed protocols for the formulation and application of **SGC2085 hydrochloride** in animal studies. SGC2085 is a potent and selective inhibitor of Coactivator-Associated Arginine Methyltransferase 1 (CARM1), a key enzyme involved in transcriptional regulation and implicated in various diseases, including cancer.<sup>[1][2]</sup> This document offers guidance on preparing **SGC2085 hydrochloride** for in vivo use, based on its physicochemical properties and established formulation strategies for hydrophobic compounds.

## Introduction to SGC2085 Hydrochloride

SGC2085 is a small molecule inhibitor of CARM1 with a reported IC<sub>50</sub> of 50 nM.<sup>[1][2][3]</sup> It exhibits over 100-fold selectivity for CARM1 over other protein arginine methyltransferases (PRMTs), with the exception of PRMT6 (IC<sub>50</sub> = 5.2 μM).<sup>[2]</sup> CARM1 plays a crucial role in various cellular processes by methylating histone and non-histone proteins, thereby influencing gene expression. Dysregulation of CARM1 activity has been linked to the progression of several cancers, including breast, colorectal, and multiple myeloma, making it an attractive therapeutic target.<sup>[1][4][5]</sup>

It is important to note that some studies have indicated that SGC2085 may have poor cell permeability, which could affect its cellular activity.<sup>[2]</sup> Therefore, careful formulation is critical to ensure adequate bioavailability in animal models.

## Physicochemical and Solubility Data

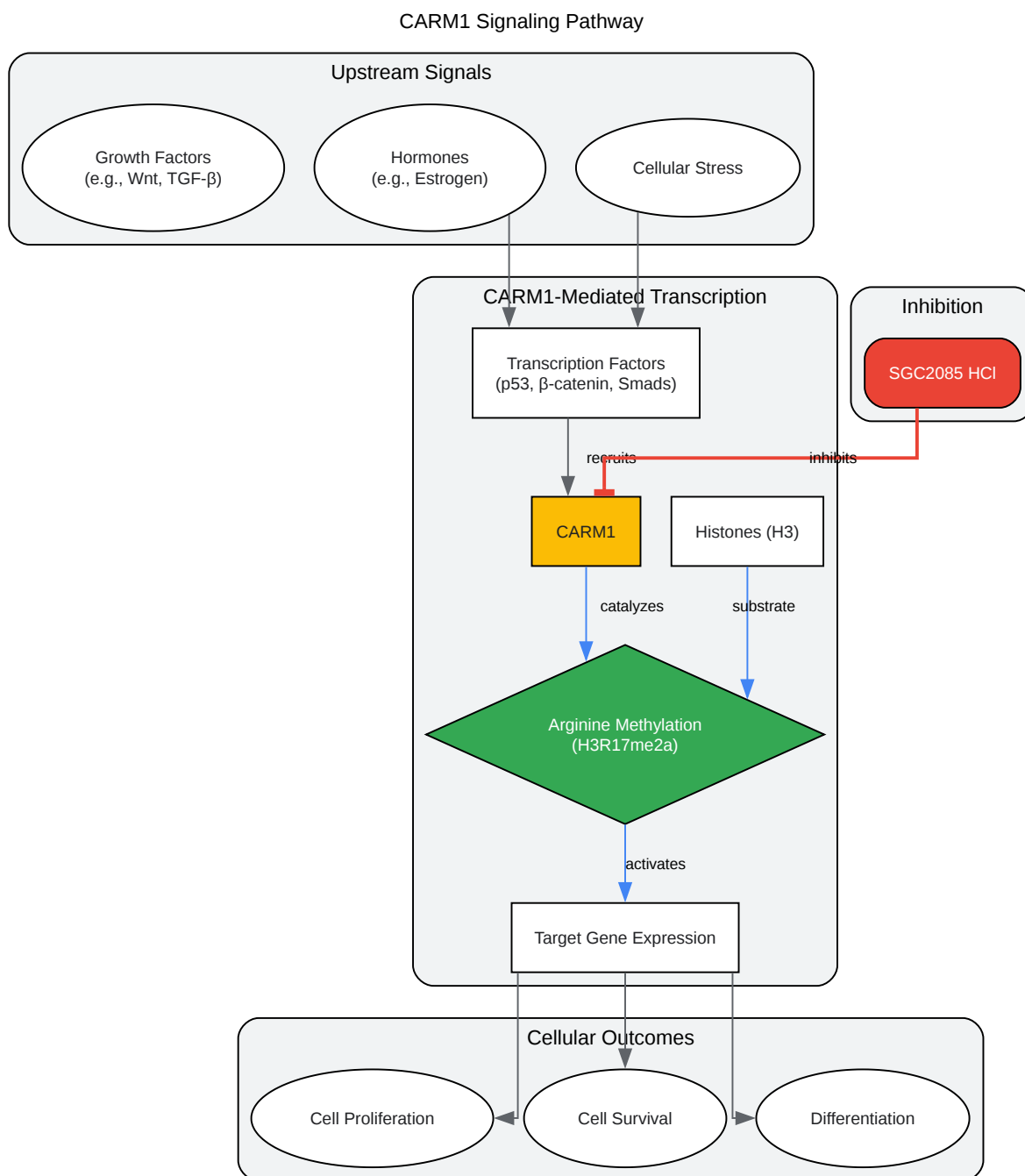
Proper formulation of **SGC2085 hydrochloride** for animal studies is contingent on its solubility profile. The compound is a crystalline solid and is insoluble in water.<sup>[6]</sup> Below is a summary of its solubility in various solvents.

Solvent	Solubility	Reference
DMSO	≥ 62 mg/mL (198.45 mM)	<sup>[6]</sup>
Ethanol	≥ 30 mg/mL	<sup>[4]</sup>
DMF	≥ 30 mg/mL	<sup>[4]</sup>
Ethanol:PBS (pH 7.2) (1:10)	0.1 mg/mL	<sup>[4]</sup>
Water	Insoluble	<sup>[6]</sup>

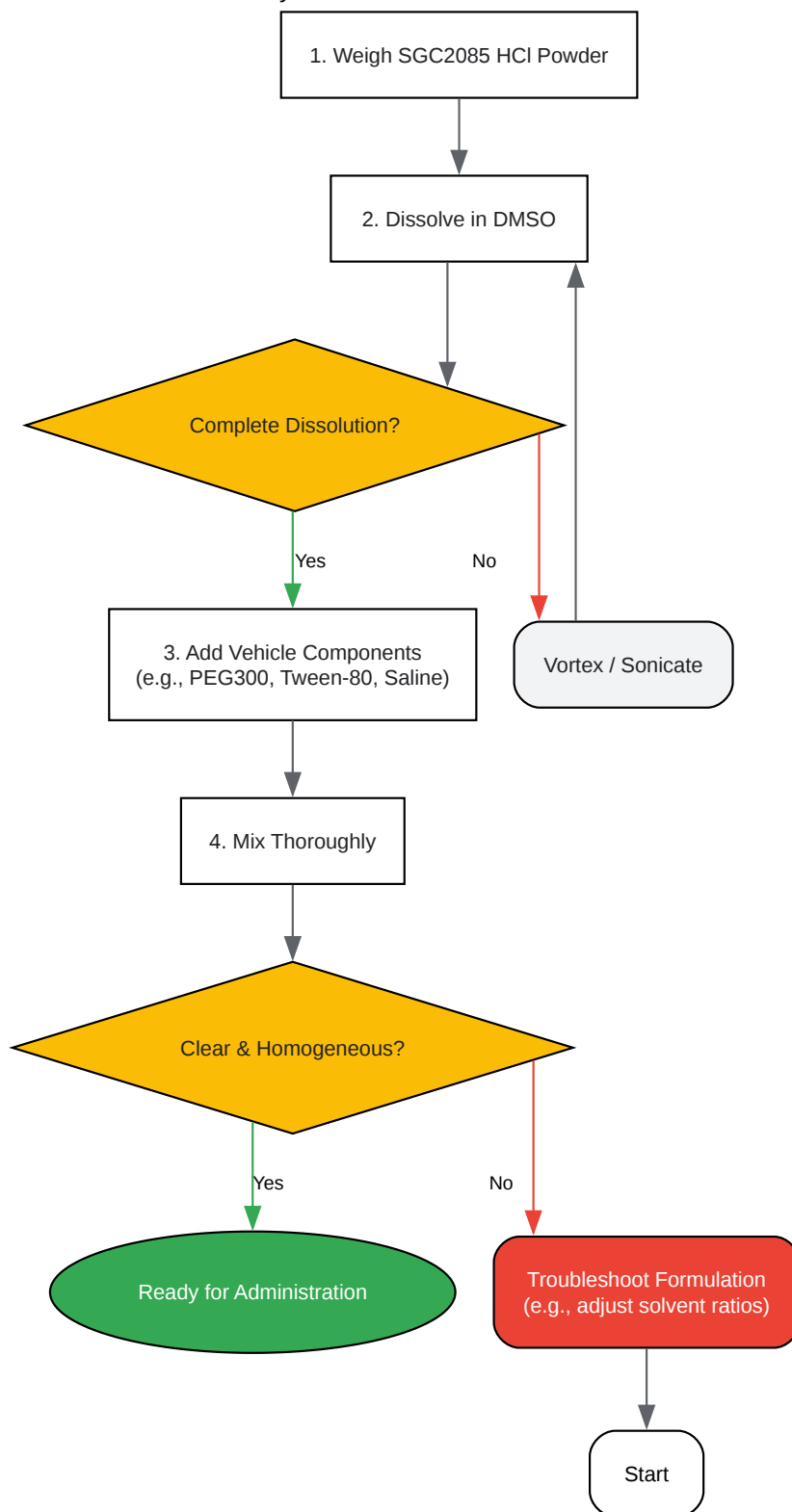
Note: The use of fresh, anhydrous DMSO is recommended as moisture can reduce the solubility of **SGC2085 hydrochloride**.<sup>[6]</sup>

## CARM1 Signaling Pathway and Inhibition by SGC2085

CARM1 acts as a transcriptional coactivator for numerous transcription factors, including p53, nuclear receptors, and components of the Wnt/ $\beta$ -catenin and TGF- $\beta$ /Smad signaling pathways.<sup>[4][6][7][8]</sup> By methylating histones (primarily H3R17, H3R26) and other proteins, CARM1 facilitates the recruitment of the transcriptional machinery to gene promoters, leading to the expression of target genes involved in cell proliferation, differentiation, and survival. Inhibition of CARM1 by SGC2085 blocks these downstream effects.



## SGC2085 Hydrochloride Formulation Workflow

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## References

- 1. medkoo.com [medkoo.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Inhibition of CARM1 suppresses proliferation of multiple myeloma cells through activation of p53 signaling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Roles of protein arginine methylation in DNA damage signaling pathways: Is CARM1 a life-or-death decision point? - PMC [pmc.ncbi.nlm.nih.gov]
- 7. aacrjournals.org [aacrjournals.org]
- 8. researchgate.net [researchgate.net]
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